

Solubility of "Disperse Brown 1" in different organic solvents

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Compound of Interest

Compound Name: Disperse brown 1

Cat. No.: B082449

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An In-depth Technical Guide to the Solubility of **Disperse Brown 1** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Disperse Brown 1** (C.I. 11152) in various organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this guide focuses on qualitative solubility and outlines detailed experimental protocols for determining precise solubility values in a laboratory setting.

Introduction to Disperse Brown 1

Disperse Brown 1 is a monoazo dye characterized by its deep brown color. Chemically, it is identified as 2,2'-[[3-chloro-4-[(2,6-dichloro-4-nitrophenyl)azo]phenyl]imino]bisethanol. Its primary application is in the dyeing of synthetic fibers such as polyester, nylon, and acrylic, where it forms a solid-solid solution with the polymer matrix. The molecular structure of **Disperse Brown 1**, with its relatively nonpolar nature and the presence of polar functional groups, dictates its solubility behavior in different media.

Chemical Structure:

- IUPAC Name: 2-[3-chloro-4-[(2,6-dichloro-4-nitrophenyl)diazenyl]-N-(2-hydroxyethyl)anilino]ethanol

- CAS Number: 23355-64-8
- Molecular Formula: $C_{16}H_{15}Cl_3N_4O_4$
- Molecular Weight: 433.67 g/mol

Solubility of Disperse Brown 1 in Organic Solvents

Disperse dyes, by design, have low solubility in water. Their solubility in organic solvents is variable and depends on the polarity of both the dye and the solvent. While specific quantitative solubility data for **Disperse Brown 1** is not readily available in the cited literature, qualitative assessments indicate a general trend of higher solubility in more polar organic solvents.

Table 1: Qualitative Solubility of **Disperse Brown 1** in Various Organic Solvents

Organic Solvent	Chemical Formula	Polarity (Relative)	Solubility
Acetone	C_3H_6O	High	Soluble
Ethanol	C_2H_5OH	High	Soluble
Methanol	CH_3OH	High	Soluble
Ethyl Acetate	$C_4H_8O_2$	Medium	Likely Soluble
Toluene	C_7H_8	Low	Likely Sparingly Soluble to Insoluble
n-Hexane	C_6H_{14}	Low	Insoluble
Water	H_2O	Very High	Insoluble

Note: The solubility classifications are based on general statements found in the literature and the typical behavior of disperse dyes. Quantitative values (e.g., in g/L or mol/L) are not available in the reviewed sources and would require experimental determination.

Experimental Protocols for Solubility Determination

To obtain precise quantitative solubility data for **Disperse Brown 1**, a standardized experimental protocol should be followed. The following outlines a common and reliable

method.

Objective: To determine the saturation solubility of **Disperse Brown 1** in a given organic solvent at a specific temperature.

Materials and Equipment:

- **Disperse Brown 1** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Temperature-controlled shaker or water bath
- Centrifuge
- Spectrophotometer (UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
- Scintillation vials or other suitable sealed containers

Methodology: Isothermal Shake-Flask Method

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **Disperse Brown 1** to a series of scintillation vials.
 - Using a calibrated pipette, add a precise volume (e.g., 10 mL) of the desired organic solvent to each vial. The amount of dye added should be more than what is expected to dissolve to ensure a saturated solution is formed.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:

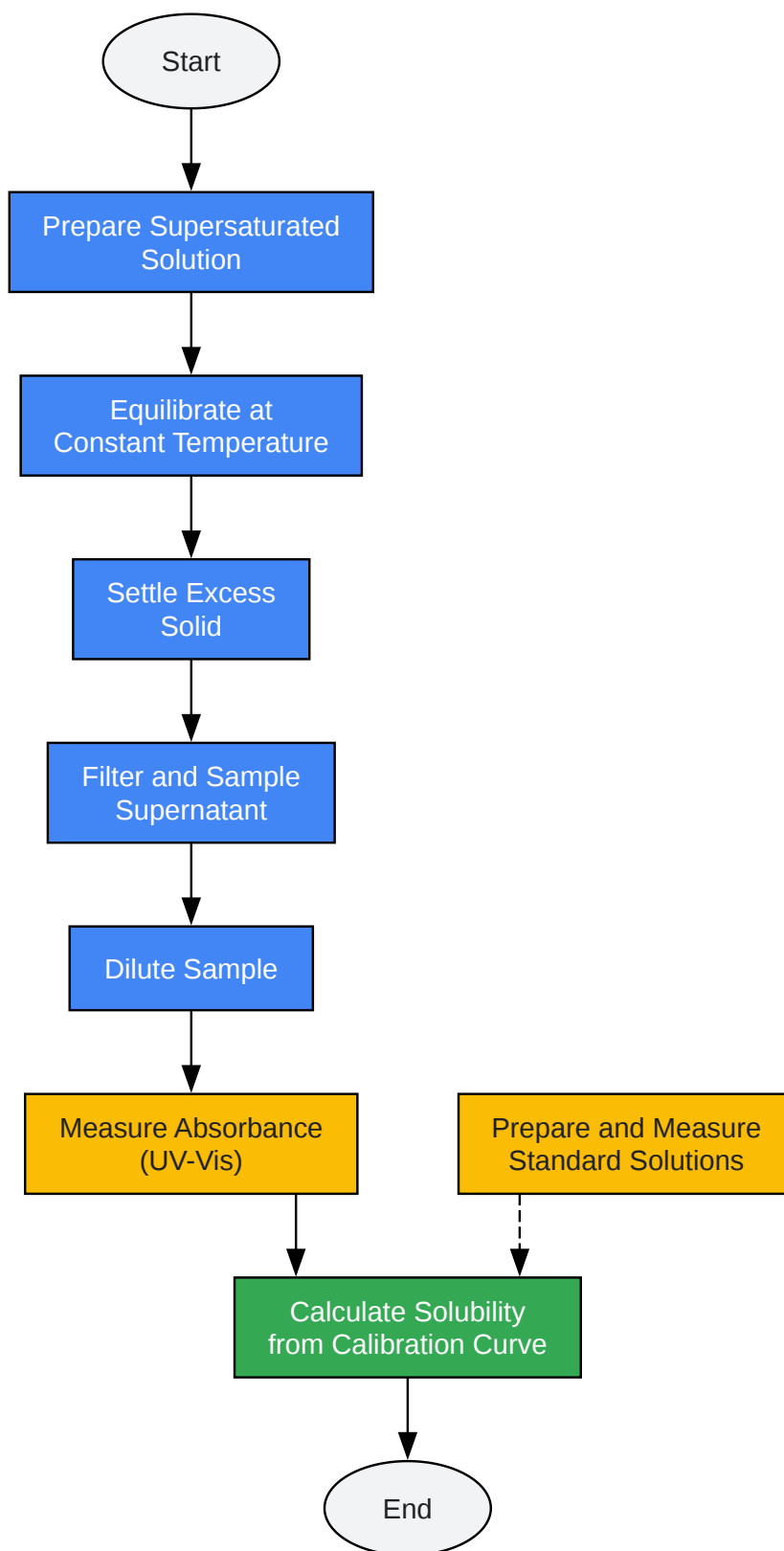
- Place the vials in a temperature-controlled shaker or water bath set to the desired experimental temperature (e.g., 25 °C, 37 °C).
- Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved dye. The time required for equilibration should be determined empirically by taking measurements at different time points until the concentration in the supernatant remains constant.
- Sample Preparation and Analysis:
 - After equilibration, allow the vials to stand undisturbed in the temperature-controlled environment for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe fitted with a filter. Filtering is crucial to remove any undissolved microcrystals.
 - Dilute the filtered supernatant with a known volume of the same organic solvent to bring the absorbance within the linear range of the spectrophotometer.
 - Measure the absorbance of the diluted solution at the wavelength of maximum absorbance (λ_{max}) for **Disperse Brown 1** in that specific solvent. The λ_{max} should be determined beforehand by scanning a dilute solution of the dye.
- Quantification:
 - Prepare a calibration curve by measuring the absorbance of a series of standard solutions of **Disperse Brown 1** of known concentrations in the same solvent.
 - Use the linear regression equation from the calibration curve to determine the concentration of **Disperse Brown 1** in the diluted sample.
 - Calculate the original concentration in the saturated supernatant by accounting for the dilution factor. This value represents the solubility of **Disperse Brown 1** in the solvent at the experimental temperature.

Data Presentation:

The results should be presented in a table, clearly stating the solvent, temperature, and the determined solubility in units such as g/L, mg/mL, or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **Disperse Brown 1**.



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Caption: Workflow for determining the solubility of **Disperse Brown 1**.

Conclusion

While quantitative solubility data for **Disperse Brown 1** in various organic solvents is not readily available in the public domain, its qualitative behavior is consistent with that of other disperse dyes, showing a preference for polar organic solvents. For researchers and professionals requiring precise solubility values for applications such as formulation development or toxicological studies, the experimental protocol detailed in this guide provides a robust methodology for obtaining this critical data. The provided workflow diagram offers a clear visual representation of the necessary steps for accurate solubility determination.

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